

An In-depth Technical Guide to Dicyclopentyl(dimethoxy)silane (CAS 126990-35-0)

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Compound of Interest

Compound Name: Dicyclopentyl(dimethoxy)silane

Cat. No.: B144380

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Introduction

Dicyclopentyl(dimethoxy)silane, identified by the CAS number 126990-35-0, is an organosilicon compound with significant applications in industrial catalysis and organic synthesis.^[1] Its molecular structure, characterized by a central silicon atom bonded to two bulky cyclopentyl groups and two methoxy groups, imparts unique steric and electronic properties.^[1] This guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, its primary application as an external electron donor in Ziegler-Natta catalysis for propylene polymerization, and methods for its characterization.

Chemical and Physical Properties

Dicyclopentyl(dimethoxy)silane is a colorless to nearly colorless, clear liquid that is sensitive to moisture.^[1] A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General and Physical Properties

Property	Value
Molecular Formula	C ₁₂ H ₂₄ O ₂ Si
Molecular Weight	228.41 g/mol
Appearance	Colorless to almost colorless clear liquid[1]
Boiling Point	120 °C at 6 mmHg[1]
Density	Approximately 0.99 g/cm ³
Refractive Index	1.4660 to 1.4700
Flash Point	102 °C
Water Solubility	Insoluble, reacts slowly with water[1]
Solubility	Soluble in common organic solvents

Table 2: Specifications and Purity

Parameter	Specification
Purity (by GC)	≥ 98.0%[2][3]
Moisture Content	≤ 0.1%
Acidity (as HCl)	≤ 10 ppm

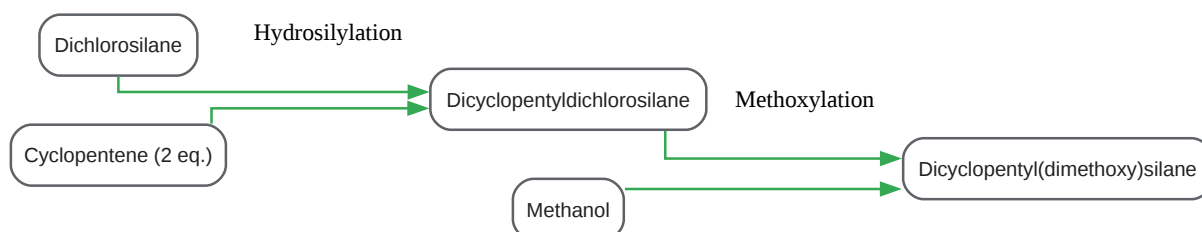
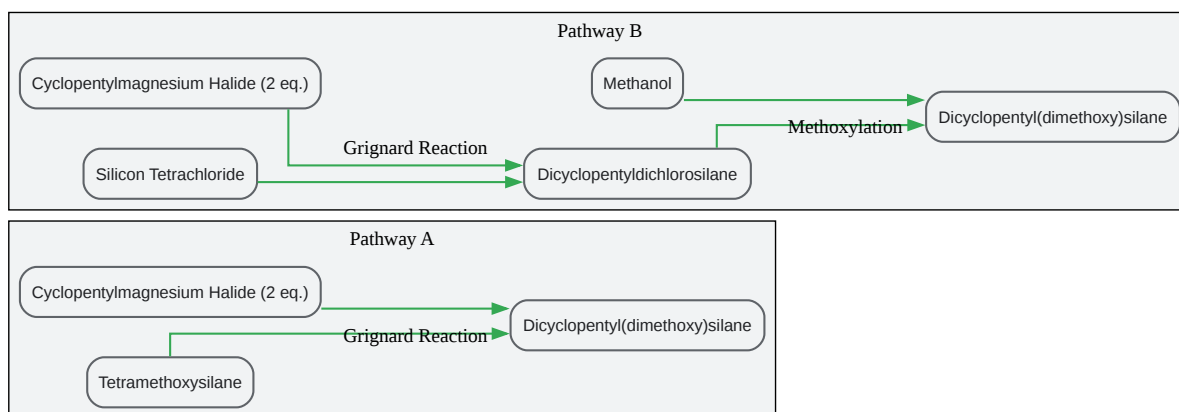
Synthesis of Dicyclopentyl(dimethoxy)silane

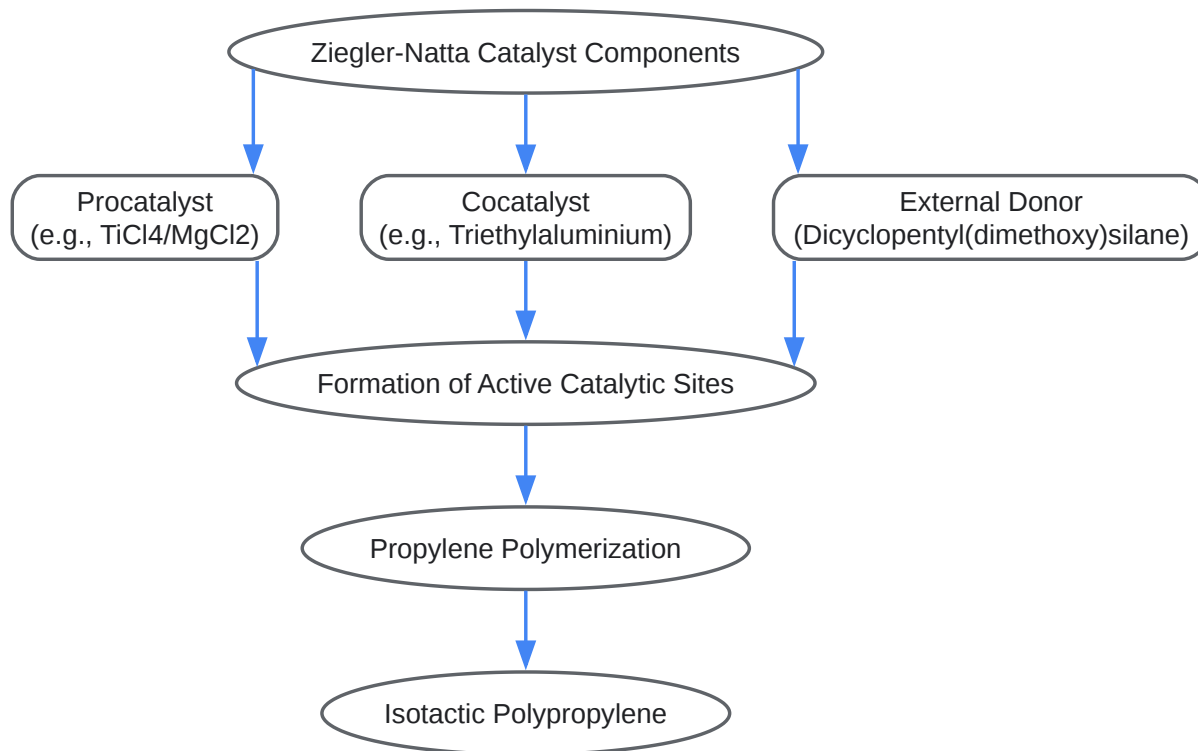
The synthesis of **Dicyclopentyl(dimethoxy)silane** can be achieved through several routes, with the Grignard reaction being a prominent method.[1] An alternative approach involves a hydrosilylation pathway.

Grignard Reaction Synthesis

This common method involves the reaction of a silicon precursor with a cyclopentylmagnesium halide (a Grignard reagent).[1] The synthesis can proceed via two main pathways:

- Pathway A: Direct reaction of tetramethoxysilane with two molar equivalents of a cyclopentylmagnesium halide.[1]
- Pathway B: A two-step process starting with the reaction of silicon tetrachloride with a cyclopentylmagnesium halide to form the intermediate dicyclopentylidichlorosilane, which is subsequently methoxylated.[1]





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References

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